

Essential Safety and Disposal Procedures for RIG012

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Compound of Interest

Compound Name: RIG012

Cat. No.: B10824127

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This document provides immediate safety, logistical, and disposal information for **RIG012**, a potent antagonist of the RIG-I innate immune receptor. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to prevent environmental contamination.

RIG012 Hazard Profile and Chemical Properties

RIG012 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] All personnel handling this compound should be familiar with its hazard profile and take appropriate safety precautions.

Property	Value	Reference
Chemical Name	4-(Benzyloxy)-3,3-diethyl-2H-benzo[g]indole-2,5(3H)-dione	[2]
CAS Number	2642218-43-5	[1][3]
Molecular Formula	C23H21NO3	[1][2]
Molecular Weight	359.43 g/mol	[1]
GHS Classification	Acute toxicity, Oral (Category 4)	[1]
Acute aquatic toxicity (Category 1)	[1]	
Chronic aquatic toxicity (Category 1)	[1]	
Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent)	[1]

Experimental Protocol: Proper Disposal of RIG012

The following step-by-step procedure must be followed for the disposal of **RIG012** and its containers.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[1]

2. Waste Collection:

- Collect all waste containing **RIG012**, including unused product, contaminated consumables (e.g., pipette tips, tubes), and empty containers, in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatible.

3. Spillage and Cleanup:

- In case of a spill, prevent further leakage or spillage.[\[1\]](#)
- Keep the product away from drains and water courses.[\[1\]](#)
- Absorb liquid spills with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collect all cleanup materials in the designated hazardous waste container.[\[1\]](#)

4. Disposal of Contents and Container:

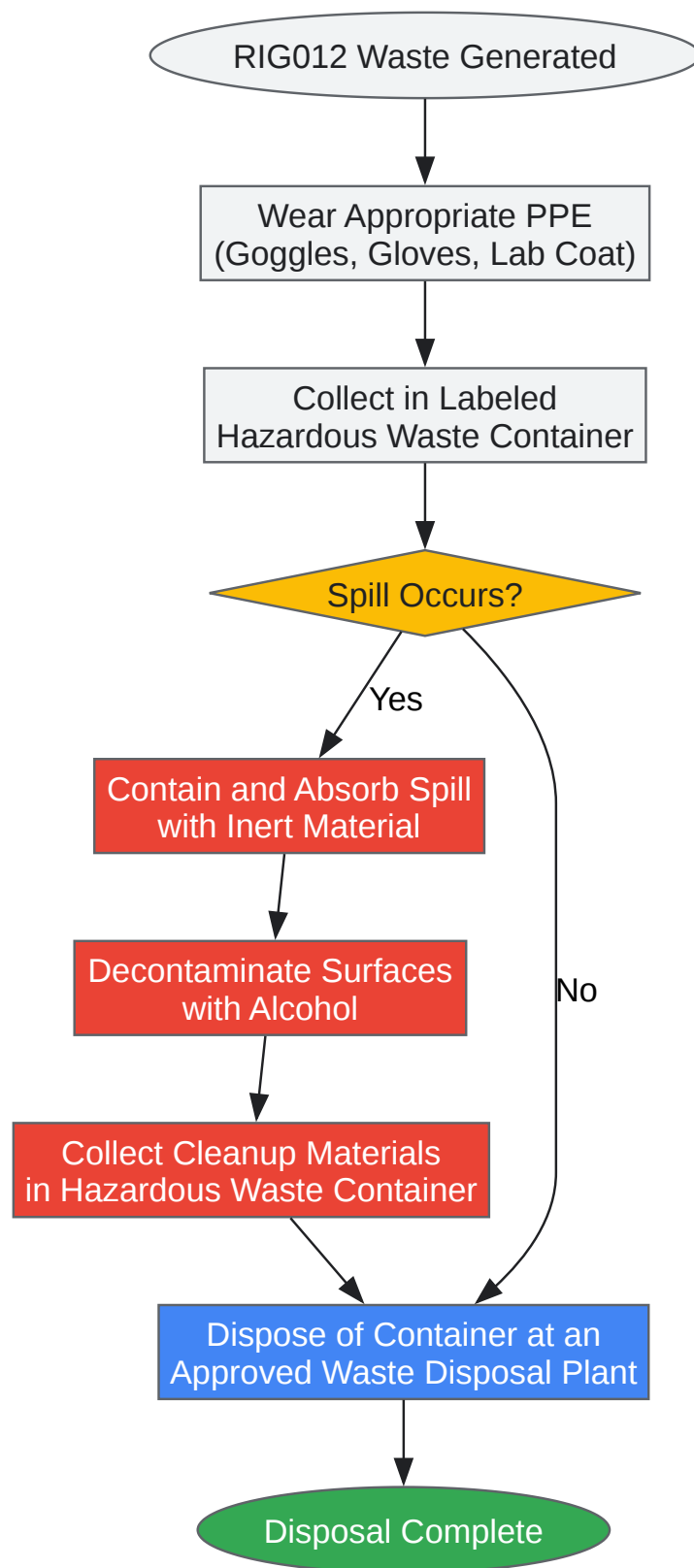
- The primary instruction for disposal is to "Dispose of contents/ container to an approved waste disposal plant."[\[1\]](#)
- This should be done in accordance with all prevailing country, federal, state, and local regulations.[\[1\]](#)
- Crucially, avoid release to the environment.[\[1\]](#)

5. Handling Precautions:

- Wash skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **RIG012**.



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Caption: Workflow for the safe disposal of **RIG012** waste.

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References

- 1. RIG012|2642218-43-5|MSDS [dcchemicals.com]
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